

Essential Safety and Logistical Information for Handling Methanol-13C

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Compound of Interest		
Compound Name:	Methanol-13C	
Cat. No.:	B046220	Get Quote

For researchers, scientists, and drug development professionals, the safe handling and disposal of isotopically labeled compounds like **Methanol-13C** is paramount. While the isotopic label does not alter the chemical hazards of the molecule, it underscores the need for meticulous adherence to safety protocols to protect personnel and ensure experimental integrity. **Methanol-13C** is a flammable, toxic liquid that can be fatal or cause blindness if swallowed and is toxic in contact with skin or if inhaled.[1] Vapors may form explosive mixtures with air.[1]

This guide provides essential, immediate safety and logistical information, including operational and disposal plans with procedural, step-by-step guidance.

Immediate Safety and Hazard Information

Methanol-13C shares the same hazards as methanol. It is a highly flammable liquid and vapor, and it is toxic if swallowed, inhaled, or in contact with skin.[2] It can cause damage to organs, particularly the eyes, central nervous system, liver, and kidneys.[2]

Personal Protective Equipment (PPE)

The minimum required PPE when handling **Methanol-13C** includes safety glasses with side shields or chemical splash goggles, and appropriate chemical-resistant gloves.[3][4] Depending on the scale and nature of the work, additional PPE may be necessary.



PPE Category	Specification
Eye Protection	Chemical splash goggles are mandatory.
Hand Protection	Nitrile or butyl rubber gloves are recommended. [1] Consult the glove manufacturer for specific breakthrough times.
Body Protection	A flame-retardant lab coat should be worn.[1] For larger quantities or where splashing is a risk, a chemically resistant apron or suit may be required.
Respiratory	All work with Methanol-13C should be conducted in a certified chemical fume hood.[5] For exposures exceeding the Permissible Exposure Limit (PEL), a supplied-air respirator is necessary.[6]

Exposure Limits and Toxicity Data

Parameter	Value
OSHA PEL (TWA)	200 ppm for an 8-hour workday.[3]
NIOSH REL (TWA)	200 ppm for a 10-hour workday.[4]
ACGIH TLV (TWA)	200 ppm for an 8-hour workday.[4]
NIOSH IDLH	6,000 ppm.[6]
Oral LD50 (rat)	5,628 mg/kg.[5]
Inhalation LC50 (rat)	64,000 ppm for 4 hours.[5]
Biological Exposure Index (BEI)	15 mg/L in urine at the end of a shift.[4]

Experimental Protocol: Handling Methanol-13C

Adherence to a strict experimental protocol is crucial for safety.







- Preparation: Before handling **Methanol-13C**, ensure that a chemical fume hood is certified and functioning correctly. Clear the workspace of any unnecessary items and potential ignition sources.[7]
- PPE Donning: Put on all required personal protective equipment as specified in the table above.
- Handling: Conduct all transfers and manipulations of Methanol-13C within the chemical fume hood.[5] Use grounded equipment to prevent static discharge.[8]
- Storage: Store **Methanol-13C** in a cool, dry, and well-ventilated area in a tightly sealed, properly labeled container.[5][9] It should be stored in a flammable liquids cabinet away from incompatible materials such as strong oxidizing agents and acids.[8]
- Spill Response: In the event of a small spill within the fume hood, use a spill kit with absorbent material. For larger spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department.[5]

First Aid Measures

Prompt action is essential in case of exposure.



Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, administer artificial respiration and seek immediate medical attention.[3][4]
Skin Contact	Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing.[3][5] Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids.[4] Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[1]

Disposal Plan: Step-by-Step Protocol

Proper disposal of **Methanol-13C** waste is critical to prevent environmental contamination and ensure regulatory compliance.[1]

- Waste Identification: Label the waste as "Hazardous Waste, Flammable Liquid, Toxic" and "Methanol-13C".[1]
- Segregation: Do not mix Methanol-13C waste with other waste streams, especially incompatible chemicals.[1]
- Containerization: Use a designated, chemically resistant, and leak-proof container with a secure cap.[1]
- Labeling: Clearly label the waste container with its contents, hazards, and the date of accumulation.[1]



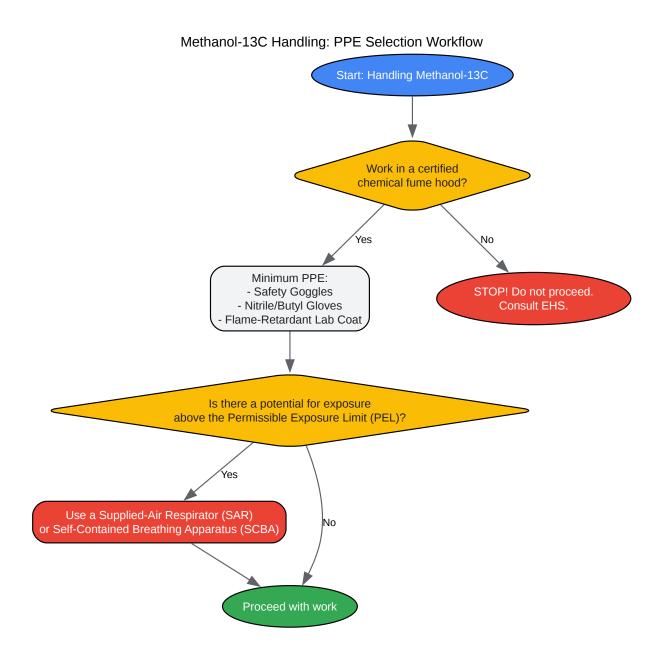




- Storage: Store the waste container in a designated satellite accumulation area that is well-ventilated and away from ignition sources.[1]
- Disposal Request: Once the container is nearly full, contact your institution's EHS
 department to arrange for pickup and disposal by a licensed hazardous waste contractor.[1]
 [10]

Visual Workflow for PPE Selection





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Caption: A workflow for selecting the appropriate Personal Protective Equipment (PPE) when handling **Methanol-13C**.



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